

Triallylphosphine (CAS 16523-89-0): A Technical Guide for Synthetic Applications

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Compound of Interest

Compound Name: *Triallylphosphine*

Cat. No.: *B101688*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Triallylphosphine (CAS 16523-89-0) is a trivalent organophosphorus compound widely utilized as a ligand in synthetic organic chemistry. This technical guide provides a comprehensive overview of its chemical and physical properties, with a primary focus on its application as a ligand in palladium-catalyzed cross-coupling reactions, particularly the Negishi reaction. While its utility in the synthesis of complex organic molecules is well-established, it is crucial to note the current lack of available data regarding its biological activity, toxicological profile, and potential roles in drug development from a pharmacological standpoint. This document aims to serve as a detailed resource for professionals in research and development who are considering the use of **Triallylphosphine** in their synthetic endeavors.

Chemical and Physical Properties

Triallylphosphine is a colorless to pale yellow liquid that is sensitive to air.^[1] Its fundamental properties are summarized in the table below, compiled from various chemical suppliers and databases.^{[1][2][3][4][5]}

Property	Value	References
CAS Number	16523-89-0	[1][2][3][5]
Molecular Formula	C ₉ H ₁₅ P	[1][5]
Molecular Weight	154.19 g/mol	[1][5]
Appearance	Colorless to pale yellow liquid	[1][6]
Boiling Point	70 °C at 10 mmHg	[1]
Density	0.861 g/mL at 25 °C	[1][2]
Flash Point	203 °F	[1]
Solubility	Soluble in organic solvents.	[7]
Storage Temperature	2-8°C	[1][4]
Sensitivity	Air sensitive	[1]
IUPAC Name	tris(prop-2-en-1-yl)phosphane	[3][4]
Synonyms	Tri-2-propenylphosphine	[1]

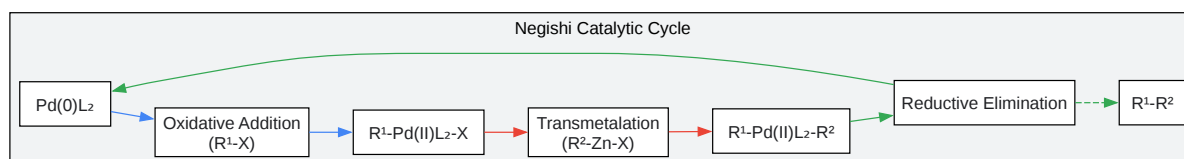
Core Application: Ligand in Palladium-Catalyzed Cross-Coupling

The primary and most significant application of **Triallylphosphine** is as a phosphine ligand in palladium-catalyzed cross-coupling reactions.[3] These reactions are fundamental in the formation of carbon-carbon bonds, a critical step in the synthesis of many complex organic molecules, including pharmaceuticals.

The Negishi Cross-Coupling Reaction

Triallylphosphine is particularly noted for its use as a ligand in the Negishi reaction.[3] This reaction involves the coupling of an organozinc compound with an organic halide or triflate, catalyzed by a nickel or palladium complex.[3] The phosphine ligand, in this case, **Triallylphosphine**, plays a crucial role in the catalytic cycle by stabilizing the palladium center and influencing its reactivity and selectivity.[3]

The general mechanism for the Negishi coupling reaction is depicted in the catalytic cycle below. The ligand (L), such as **Triallylphosphine**, is associated with the palladium (Pd) center throughout the cycle.

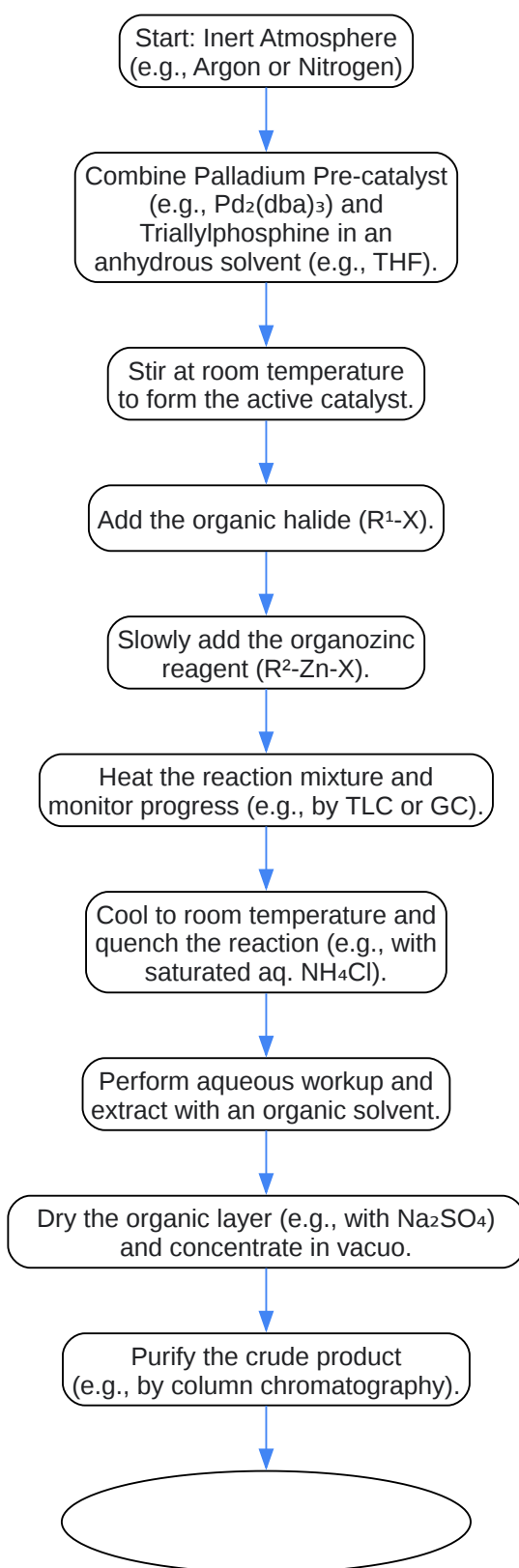


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Catalytic cycle of the Negishi cross-coupling reaction.

Experimental Protocols: General Procedure for Negishi Coupling

While specific reaction conditions should be optimized for each unique set of substrates, the following provides a general experimental workflow for a Negishi cross-coupling reaction using a phosphine ligand like **Triallylphosphine**.



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General experimental workflow for a Negishi cross-coupling reaction.

Biological and Toxicological Profile

A critical aspect for researchers, particularly in drug development, is the biological activity and toxicity of a chemical. Extensive searches of publicly available safety and toxicology data for **Triallylphosphine** reveal a significant lack of information.

Toxicological Data

The Safety Data Sheet (SDS) for **Triallylphosphine** consistently reports "no data available" for key toxicological endpoints.^[8] This includes:

- Acute toxicity (oral, dermal, inhalation)
- Skin corrosion/irritation
- Serious eye damage/irritation
- Respiratory or skin sensitization
- Germ cell mutagenicity
- Carcinogenicity
- Reproductive toxicity
- Specific target organ toxicity (single and repeated exposure)
- Aspiration hazard

Ecological Data

Similarly, there is no available data on the ecological effects of **Triallylphosphine**, including its toxicity to fish, daphnia and other aquatic invertebrates, algae, and microorganisms.^[8]

Implications for Research and Drug Development

The absence of biological and toxicological data indicates that **Triallylphosphine** has not been extensively studied for its effects on biological systems. For professionals in drug development, this implies that the compound is primarily a tool for chemical synthesis and is not recognized

as a bioactive agent. Any consideration of this compound for applications beyond its role as a ligand in synthesis would require comprehensive toxicological and pharmacological evaluation. It is handled for research purposes only and is not intended for diagnostic or therapeutic use.[5]

Other Applications

Beyond its role as a ligand, **Triallylphosphine** is also used as a chemical intermediate in the synthesis of other organophosphorus compounds, such as phosphine oxides.[6][7] Its reactivity, stemming from the phosphorus lone pair and the allyl groups, allows for a variety of chemical transformations.

Conclusion

Triallylphosphine (CAS 16523-89-0) is a valuable reagent in synthetic organic chemistry, primarily serving as an effective phosphine ligand in palladium-catalyzed cross-coupling reactions like the Negishi reaction. Its chemical and physical properties are well-documented, and general protocols for its use in synthesis are established. However, for the target audience of researchers, scientists, and drug development professionals, it is imperative to recognize the profound lack of data on its biological activity and toxicological profile. This positions **Triallylphosphine** as a specialized synthetic tool rather than a compound with known pharmacological relevance. Future research would be necessary to elucidate any potential biological effects of this compound.

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